Spectroscopic Guide: Ethyl 2-methylbut-3-enoate Isomer Profiling

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Compound of Interest

Compound Name:	*Ethyl 2-methylbut-3-enoate*
CAS No.:	*1647-12-7*
Cat. No.:	*B176261*

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Executive Summary & Compound Profile

Ethyl 2-methylbut-3-enoate is a valuable intermediate in organic synthesis, often accessed via the Johnson-Claisen rearrangement. Its structural integrity is defined by the position of the double bond (terminal vs. internal) and the stereochemistry at the

-carbon.

The primary analytical challenge is distinguishing the kinetic product (terminal alkene) from the thermodynamic byproduct (conjugated alkene) formed via base-catalyzed isomerization.

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Feature	Target: Ethyl 2-methylbut-3-enoate	Isomer: Ethyl 2-methylbut-2-enoate
Structure	-unsaturated ester (Deconjugated)	-unsaturated ester (Conjugated)
CAS No.	1647-12-7	5837-78-5 (E-Tiglate) / 16509-44-7 (Z-Angelate)
Key Feature	Terminal Vinyl Group ( )	Internal Trisubstituted Alkene ( )
Chirality	Yes (C2 center:)	No (Achiral, but geometric isomers)
Stability	Kinetic product (Prone to isomerization)	Thermodynamic product (Stable)

NMR Spectroscopy: The Definitive Structural Probe

Nuclear Magnetic Resonance (NMR) is the primary tool for quantifying the ratio of deconjugated target to conjugated impurity. The "Self-Validating" protocol relies on the integration ratio between the unique vinyl protons and the ester methylene group.

A. NMR Diagnostic Signals (400 MHz,)

Target: **Ethyl 2-methylbut-3-enoate[1]**

- Vinyl Region (5.0 – 6.0 ppm): This is the "fingerprint" region.
  - 5.75 – 5.95 (1H, ddd): The internal vinyl proton ( ) typically appears as a complex multiplet due to coupling with the terminal protons and the C2-methine.
  - 5.05 – 5.25 (2H, m): The terminal methylene protons ( ) appear as distinct multiplets. Absence of these peaks confirms isomerization.
- -Methine Region:

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- 3.05 – 3.20 (1H, p/m): The proton at C2 appears as a quintet or complex multiplet, coupled to the C2-methyl and the vinyl group.

- Methyl Group:
  - 1.28 (3H, d): The

    -methyl group appears as a doublet (

).

Isomer: Ethyl 2-methylbut-2-enoate (Tiglate/Angelate)[2][3]

- Olefinic Region (6.5 – 7.0 ppm):
  - 6.85 (1H, qq): The

    -proton is significantly deshielded due to conjugation with the carbonyl. It appears as a quartet of quartets (coupling to the

    -methyl and

    -methyls).

- Allylic Methyls:
  - 1.75 – 1.85 (6H, m): Two methyl groups appear as singlets or fine multiplets on the double bond. The loss of the C2 doublet and appearance of these singlets indicates isomerization.

B. NMR Distinctions

- Carbonyl Shift:
  - Target:

    (Typical saturated ester).
  - Isomer:

    (Upfield shift due to conjugation resonance).

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- Alkene Carbons:
  - Target: Distinct signals for
    (
) and
    (
).
  - Isomer: Quaternary carbon at C2 (
) and methine at C3 (
).

Infrared (IR) Spectroscopy: Rapid Process Control

IR is less specific than NMR but offers a rapid "Go/No-Go" check for conjugation during synthesis monitoring.

- Target (Deconjugated): The Carbonyl (
) stretch appears at 1735 – 1745 cm
  . This high wavenumber is characteristic of an ester group isolated from the double bond.
- Isomer (Conjugated): The Carbonyl stretch shifts to 1710 – 1720 cm
  . The conjugation lowers the bond order of the carbonyl, reducing the stretching frequency.
- Alkene Stretch: The target shows a weak but diagnostic
  stretch at 1640 cm
  and terminal
  bends at 910/990 cm
  .

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Chiral Analysis: Enantiomeric Resolution

For drug development, distinguishing the

and

enantiomers of **Ethyl 2-methylbut-3-enoate** is essential. Standard achiral columns cannot separate these.

Protocol: Chiral Gas Chromatography (GC)[6]

- Column Phase: 20% permethylated

  -cyclodextrin (e.g., Chiraldex B-TA or equivalent).

- Mechanism: The chiral stationary phase forms inclusion complexes with the enantiomers. The spatial arrangement of the

  -methyl group relative to the carbonyl dictates the binding affinity.

- Conditions: Isothermal run at

  (helium carrier).

- Elution Order (Typical): The

  -enantiomer typically elutes before the

  -enantiomer, though this must be validated with a pure standard.

Experimental Workflow & Logic Diagrams

Isomer Identification Workflow

This decision tree outlines the logical steps to validate the product identity and purity.

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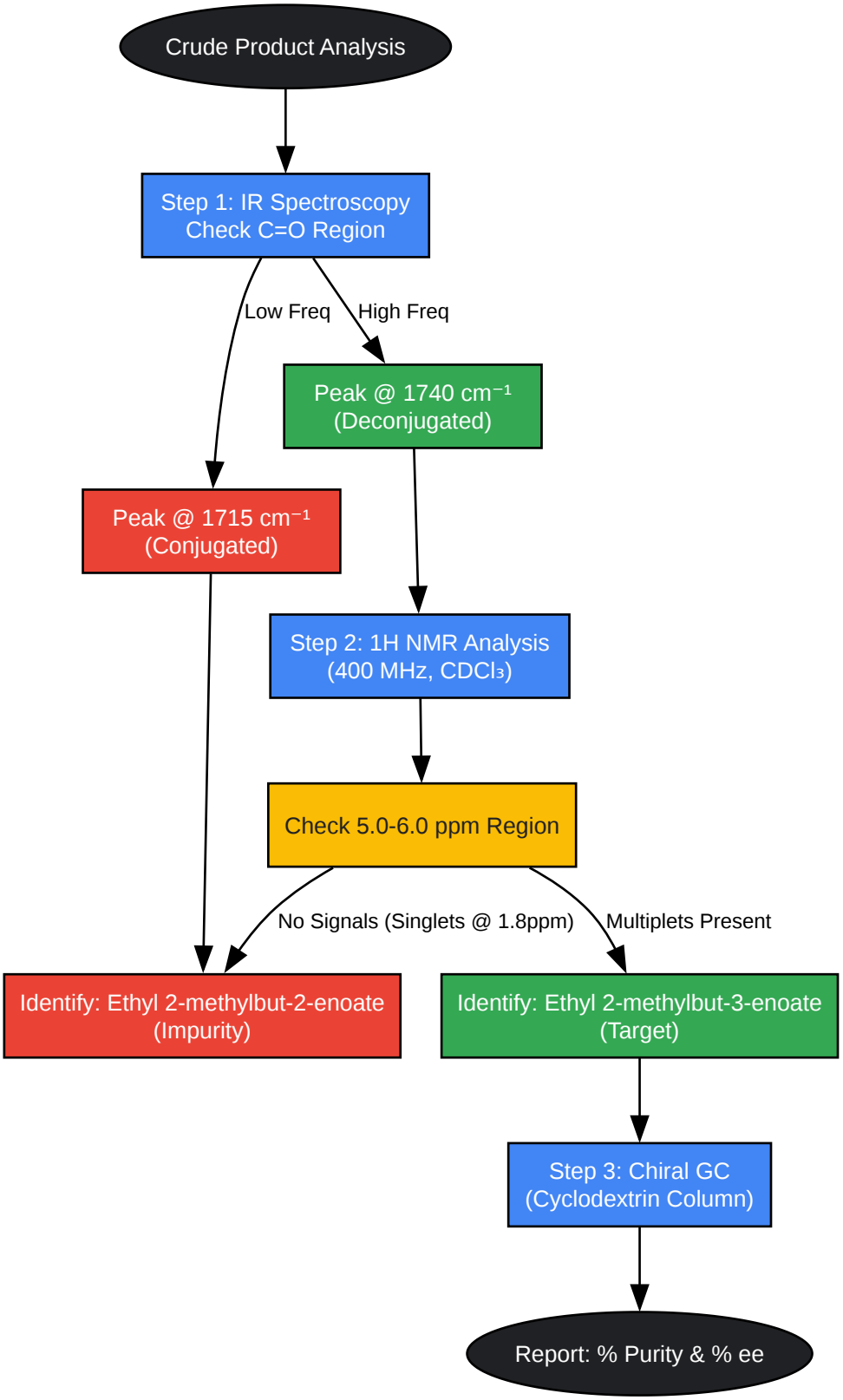

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Figure 1: Analytical decision tree for distinguishing **Ethyl 2-methylbut-3-enoate** from its conjugated isomers.

Isomerization Pathway (Mechanism)

Understanding the causality of impurity formation is vital for process control.

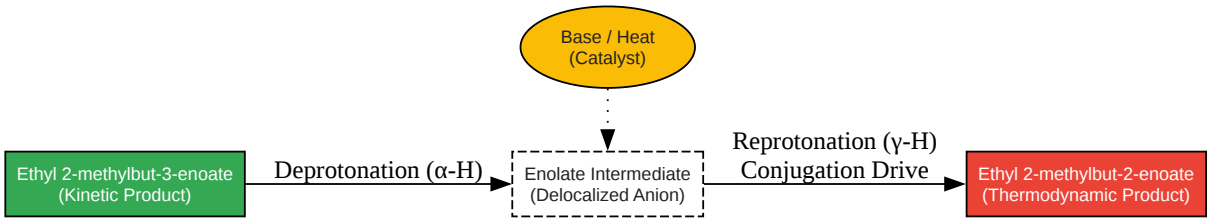

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Figure 2: Base-catalyzed isomerization pathway converting the target to the conjugated ester.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 3014026, **Ethyl 2-methylbut-3-enoate**. Retrieved January 29, 2026, from [Link]
- National Institute of Standards and Technology (NIST).(Z)-Ethyl 2-methylbut-2-enoate Gas Chromatography Data. NIST Chemistry WebBook, SRD 69.[3] Retrieved January 29, 2026, from [Link]
- Campo, E. et al. (2018).Ethyl 2-hydroxy-3-methylbutanoate enantiomers: quantitation and sensory evaluation in wine. OENO One, 52(1).[4] Retrieved from [Link] (Cited for Chiral GC methodology context).
- The Good Scents Company.Ethyl Tiglate (Conjugated Isomer) Chemical Profile. Retrieved January 29, 2026, from [Link]

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Sources

- 1. Ethyl 2-methylbut-3-enoate | C7H12O2 | CID 3014026 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl trans-2-methyl-2-butenoate [webbook.nist.gov]
- 3. (Z)-Ethyl 2-methylbut-2-enoate [webbook.nist.gov]
- 4. Ethyl 2-acetyl-3-methylbut-2-enoate | C9H14O3 | CID 643174 - PubChem [pubchem.ncbi.nlm.nih.gov]
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